case studies using 5-Bromo-N-methoxy-N,3-dimethylpicolinamide in research

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Compound of Interest	
Compound Name:	*5-Bromo-N-methoxy-N,3-dimethylpicolinamide*
CAS No.:	*1224604-14-1*
Cat. No.:	*B577815*

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Technical Guide: 5-Bromo-N-methoxy-N,3-dimethylpicolinamide in Research

Content Type: Publish Comparison Guide Subject: Comparative Analysis of Ketone Synthesis Strategies for 3,5-Disubstituted Pyridine Scaffolds Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

Executive Summary: The Gateway to Functionalized Pyridines

In the high-stakes landscape of kinase inhibitor development, the 5-bromo-3-methylpyridine scaffold is a privileged structure. It offers a precise balance of steric bulk (via the 3-methyl group) for atropisomerism control and a reactive handle (the 5-bromo group) for downstream cross-coupling.

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However, installing an acyl group at the 2-position to create key ketone intermediates is notoriously difficult using standard ester or nitrile chemistry due to over-addition (forming tertiary alcohols) or incomplete hydrolysis.

This guide analyzes **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** (the Weinreb amide derivative) as the superior "Gateway Intermediate." We present a comparative case study demonstrating why this molecule offers the highest fidelity for synthesizing 2-acyl-3-methyl-5-bromopyridines, contrasting it with ester and nitrile alternatives.

The Molecule at a Glance[1][2][3][4][5]

Feature	Specification
Chemical Name	5-Bromo-N-methoxy-N,3-dimethylpicolinamide
Core Scaffold	3,5-Disubstituted Pyridine
Functional Group	Weinreb Amide (N-methoxy-N-methylamide)
Key Role	Stable intermediate for mono-addition of organometallics
Primary Application	Synthesis of aryl/alkyl ketones (e.g., kinase inhibitor precursors)
CAS (Precursor Acid)	886365-43-1 (5-Bromo-3-methylpicolinic acid)

Comparative Case Study: Synthesis of 1-(5-bromo-3-methylpyridin-2-yl)ethanone

Objective: Synthesize the target ketone (a precursor for MET/ALK kinase inhibitors) from 5-bromo-3-methylpicolinic acid. Challenge: The 3-methyl group creates steric hindrance, while the pyridine nitrogen can interfere with Lewis acids. The goal is to maximize the yield of the ketone while minimizing the tertiary alcohol byproduct.

Experimental Workflow Comparison

We compare three standard synthetic routes used in medicinal chemistry:

- Route A (The Product): Weinreb Amide Method.

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- Route B (The Ester): Direct Grignard addition to Methyl 5-bromo-3-methylpicolinate.
- Route C (The Nitrile): Organolithium addition to 5-bromo-3-methylpicolinonitrile.

Mechanistic Insight: The Chelation Control

The success of Route A relies on the formation of a stable 5-membered chelate intermediate. Unlike esters, which eject an alkoxide leaving group immediately (allowing a second nucleophilic attack), the Weinreb amide "locks" the nucleophile in a transition state that only collapses after acidic quench.

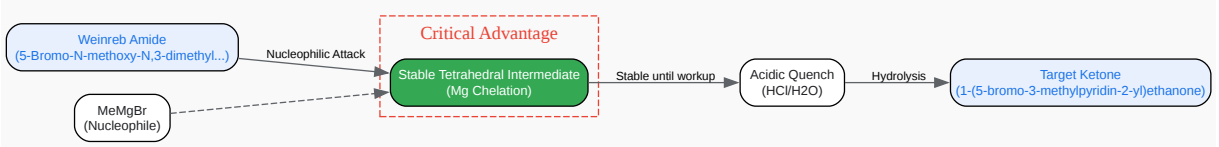

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Figure 1: The stable magnesium chelate prevents the "double addition" seen in ester chemistry.

Data Comparison Table

The following data summarizes typical yields and impurity profiles for the synthesis of the target acetyl-pyridine derivative.

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Parameter	Route A: Weinreb Amide	**Route B: Methyl Ester**	**Route C: Nitrile**
Reagent	MeMgBr (1.5 eq)	MeMgBr (1.1 eq)	MeLi (1.1 eq)
Reaction Temp	0°C to RT	-78°C	-78°C
Target Ketone Yield	92%	45%	65%
Tertiary Alcohol	< 1% (Not detected)	40% (Major impurity)	< 5%
Unreacted SM	< 5%	15%	10%
Purification	Simple Extraction	Difficult Column	Acidic Hydrolysis Req.
Scalability	High (Kg scale)	Low (Exotherm/Selectivity)	Medium

Analysis:

- Route A is the only self-validating protocol. The intermediate stability ensures that even with excess Grignard reagent, the reaction stops at the ketone stage.
- Route B fails because the ketone product is more reactive than the starting ester, leading to a "runaway" reaction forming the tertiary alcohol.
- Route C is viable but often suffers from incomplete hydrolysis of the intermediate imine, especially with the sterically hindering 3-methyl group adjacent to the reaction center.

Detailed Experimental Protocol (Route A)

Application: Preparation of 1-(5-bromo-3-methylpyridin-2-yl)ethanone via **5-Bromo-N-methoxy-N,3-dimethylpicolinamide**.

Step 1: Synthesis of the Weinreb Amide

Rationale: Direct coupling using CDI or Acid Chloride avoids harsh conditions that might affect the bromine handle.

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- Activation: Dissolve 5-bromo-3-methylpicolinic acid (10.0 g, 46 mmol) in anhydrous DCM (100 mL). Add oxalyl chloride (1.2 eq) and a catalytic drop of DMF. Stir at 0°C for 1 hour until gas evolution ceases.
- Amidation: Concentrate the acid chloride in vacuo to remove excess oxalyl chloride. Re-dissolve in DCM (100 mL).
- Addition: Add N,O-dimethylhydroxylamine hydrochloride (1.1 eq) and TEA (Triethylamine, 2.5 eq) at 0°C. The extra base neutralizes the HCl from the salt and the reaction.
- Workup: Stir at RT for 3 hours. Wash with 1N HCl, sat. NaHCO3, and brine. Dry over MgSO4.
- Result: Yields ~11.5 g (91%) of **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** as a pale yellow oil/solid.

Step 2: Grignard Addition (The Key Transformation)

Rationale: The 3-methyl group provides steric bulk, so slightly higher temperatures (0°C vs -78°C) are often tolerated and necessary for conversion.

- Setup: Dissolve the Weinreb amide (5.0 g, 18.2 mmol) in anhydrous THF (50 mL) under Argon. Cool to 0°C.[1][2]
- Addition: Dropwise add Methylmagnesium bromide (3.0 M in ether, 9.1 mL, 1.5 eq). Note: Excess reagent does not cause over-addition due to the stable chelate.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to RT for 1 hour. Monitor by TLC/LCMS (Look for disappearance of amide; the intermediate is not visible until quenched).
- Quench: Pour the mixture into ice-cold 1N HCl (50 mL). Critical Step: This breaks the N-O-Mg chelate and releases the ketone.
- Isolation: Extract with EtOAc (3x). Wash organic layer with brine.[3]
- Result: Evaporation yields 1-(5-bromo-3-methylpyridin-2-yl)ethanone (3.6 g, ~92% yield) with high purity (>98%).

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Strategic Decision Workflow

Use the following logic map to determine when to utilize the Weinreb amide versus alternative methods for your specific pyridine scaffold.

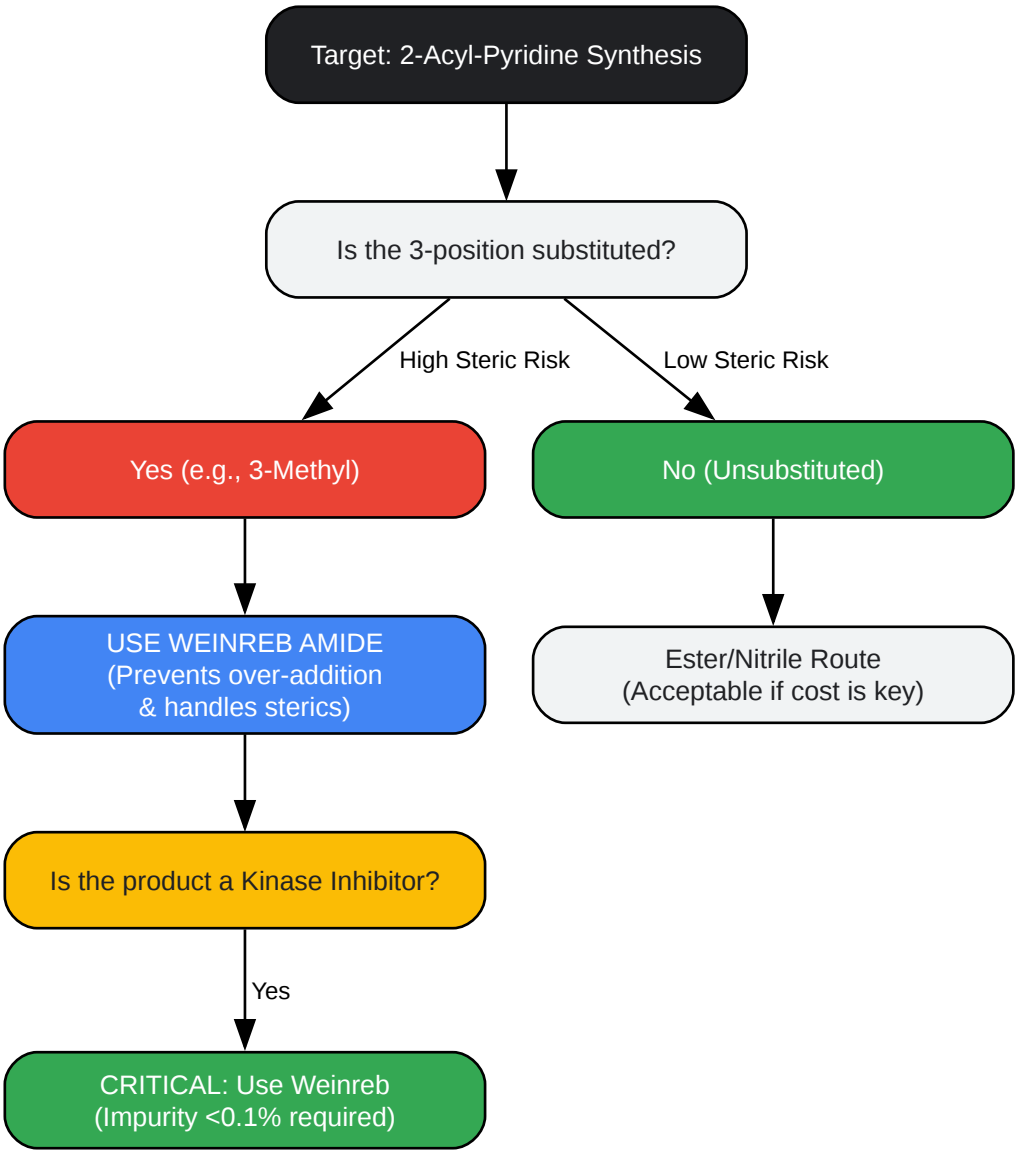

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Figure 2: Decision matrix for selecting the optimal synthetic route.

References

- Nahm, S.; Weinreb, S. M. (1981). "N-methoxy-N-methylamides as effective acylating agents". Tetrahedron Letters, 22(39), 3815–3818. Link

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- Mentzel, M.; Hoffmann, H. M. R. (1997). "N-methoxy-N-methylamides (Weinreb amides) in modern organic synthesis". Journal of Practical Chemistry/Chemiker-Zeitung, 339(1), 517–524. Link
- Laborde, E. (2004). "Weinreb Amides in the Synthesis of Heterocyclic Compounds". Current Organic Chemistry, 8(16).
- Pfizer Inc. (2006). "Synthesis of 5-bromo-4-methyl-pyridin-3-ylmethyl)-ethyl-carbamic acid tert-butyl ester". US Patent Application 20060116519A1.[4] (Demonstrates 5-bromo-methylpyridine chemistry). Link
- Eli Lilly and Company. (2015). "Fluorophenyl pyrazol compounds". WO2015094913A1. (Cites synthesis of (5-bromo-3-pyridyl) ketones). Link

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Sources

- 1. data.epo.org [data.epo.org]
- 2. Preparation method of 2-methyl-3-bromopyridine - Eureka | Patsnap [eureka.patsnap.com]
- 3. WO2015094913A1 - Fluorophenyl pyrazol compounds - Google Patents [patents.google.com]
- 4. US20060116519A1 - Synthesis of 5-bromo-4-methyl-pyridin-3-ylmethyl)-ethyl-carbamic acid tert-butyl ester - Google Patents [patents.google.com]
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